

Application Notes and Protocols: 2,2,4,6-Tetramethylheptane in Jet Fuel Surrogates

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Compound of Interest

Compound Name: 2,2,4,6-Tetramethylheptane

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The following application notes and protocols have been compiled based on available scientific literature. Direct experimental data on the use of **2,2,4,6-tetramethylheptane** as a specific component in jet fuel surrogates is limited. Therefore, this document provides information on its known chemical properties, discusses the role of highly branched alkanes in jet fuel surrogates by drawing parallels with more studied similar compounds like 2,2,4,6,6-pentamethylheptane, and presents generalized experimental protocols applicable to the evaluation of jet fuel surrogates.

Introduction

Jet fuel is a complex mixture of hundreds of hydrocarbons, making its direct use in computational fluid dynamics (CFD) and chemical kinetic modeling computationally prohibitive. [1][2] To address this, surrogate fuels are formulated from a small number of well-characterized chemical species to emulate the physical and chemical properties of the real fuel. [1][2][3][4] These surrogates are crucial for the development and optimization of advanced combustion engines and for assessing the performance of alternative and sustainable aviation fuels. [5][6]

The formulation of a jet fuel surrogate typically involves a mixture of normal alkanes, branched alkanes, cycloalkanes, and aromatic compounds to match key properties of the target jet fuel, such as:

- Cetane number (CN) or Derived Cetane Number (DCN)[4][7]
- Hydrogen to Carbon (H/C) ratio[4][7]
- Lower Heating Value (LHV)[4]
- Density and Viscosity[4][7]
- Distillation curve[1][2]
- Threshold Sooting Index (TSI)[4]

Highly branched alkanes are a critical component of jet fuel surrogates as they represent the iso-paraffinic content of kerosene-based fuels. These compounds are known for their good cold-flow properties and their influence on ignition quality. While 2,2,4,6,6-pentamethylheptane has been identified as a promising surrogate component for representing low ignition quality highly-branched alkanes[1][2], this document will focus on the closely related molecule, **2,2,4,6-tetramethylheptane**.

Properties of 2,2,4,6-Tetramethylheptane

2,2,4,6-tetramethylheptane is a highly branched alkane with the chemical formula C₁₁H₂₄. Its structure and properties make it a potential candidate for inclusion in jet fuel surrogate mixtures.

Chemical and Physical Properties

A summary of the key computed and experimental properties of **2,2,4,6-tetramethylheptane** is provided in the table below. These properties are essential for initial screening and for use in surrogate formulation models.

Property	Value	Source
Molecular Formula	C11H24	[8]
Molecular Weight	156.31 g/mol	[8]
IUPAC Name	2,2,4,6-tetramethylheptane	[8]
CAS Number	61868-46-0	[8]
Boiling Point	Not available in search results	
Density	Not available in search results	
Computed XLogP3	5.2	[8]

Role in Jet Fuel Surrogates

The inclusion of highly branched alkanes like **2,2,4,6-tetramethylheptane** in a jet fuel surrogate is intended to replicate the combustion behavior of the iso-alkane fraction of real jet fuel. These compounds play a significant role in determining the overall ignition and combustion characteristics of the fuel.

Conceptual Surrogate Formulation

A hypothetical four-component jet fuel surrogate incorporating **2,2,4,6-tetramethylheptane** could be formulated as follows. The mole fractions are illustrative and would require optimization to match the properties of a specific target jet fuel.

Component	Chemical Class	Mole Fraction (Illustrative)	Purpose in Surrogate
n-Dodecane	n-Alkane	0.40	Represents the straight-chain alkanes, influences cetane number.
2,2,4,6-Tetramethylheptane	Branched Alkane	0.20	Represents the iso-alkanes, influences ignition delay.
Methylcyclohexane	Cycloalkane	0.25	Represents the naphthenic compounds.
Toluene	Aromatic	0.15	Represents the aromatic content, influences sooting propensity.

Experimental Protocols

The following are generalized protocols for the experimental validation of a jet fuel surrogate containing **2,2,4,6-tetramethylheptane**. These protocols are based on standard methods used in combustion research.

Protocol for Ignition Delay Time (IDT) Measurement

Objective: To measure the autoignition characteristics of the surrogate fuel and compare them to the target jet fuel.

Apparatus: Shock Tube or Rapid Compression Machine (RCM).

Methodology:

- Mixture Preparation:** Prepare a stoichiometric mixture of the surrogate fuel and an oxidizer (typically synthetic air) at a known pressure and temperature.

- Ignition:
 - Shock Tube: A diaphragm is ruptured, generating a shock wave that travels down the tube, compressing and heating the gas mixture to ignition conditions.
 - RCM: A piston rapidly compresses the gas mixture to the desired pressure and temperature.
- Data Acquisition: Monitor the pressure and/or light emission from specific chemical species (e.g., OH*) as a function of time after compression.
- IDT Determination: The ignition delay time is defined as the time interval between the end of compression and the onset of ignition, typically identified by the maximum rate of pressure rise or the peak in light emission.
- Data Analysis: Repeat the experiment over a range of temperatures and pressures relevant to gas turbine engine conditions. Compare the measured IDTs of the surrogate with those of the target jet fuel.

Protocol for Laminar Flame Speed Measurement

Objective: To determine the flame propagation characteristics of the surrogate fuel.

Apparatus: Spherically expanding flame in a constant volume chamber or a counterflow burner.

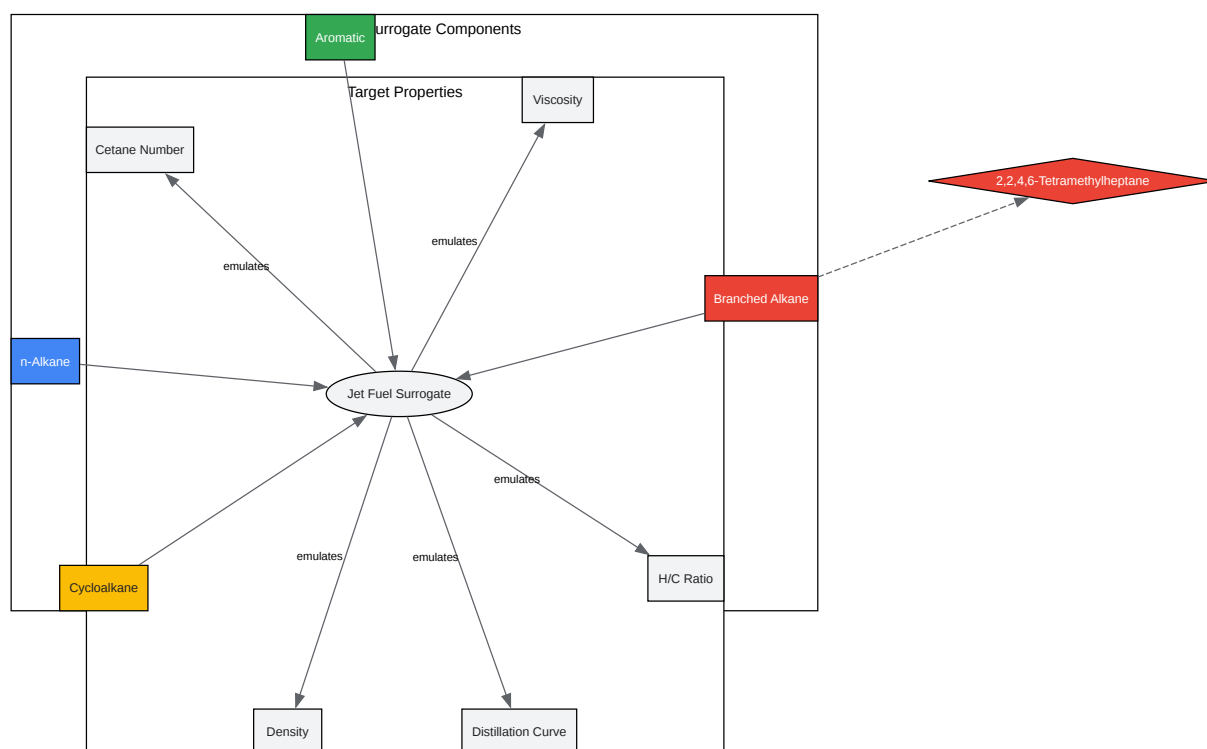
Methodology:

- Mixture Preparation: Prepare a premixed combustible mixture of the surrogate fuel and air at various equivalence ratios.
- Ignition and Flame Propagation:
 - Constant Volume Chamber: Ignite the mixture at the center of the chamber and record the propagation of the spherical flame front using high-speed imaging.
 - Counterflow Burner: Establish two opposing jets of the premixed gas, creating a stable, flat flame.

- Data Acquisition: Measure the flame radius as a function of time (for the spherical flame) or the gas velocities (for the counterflow flame).
- Flame Speed Calculation: The laminar flame speed is calculated from the flame propagation rate, taking into account the effects of stretch and radiation.
- Data Analysis: Compare the laminar flame speeds of the surrogate with the target jet fuel over a range of equivalence ratios.

Visualizations

The following diagrams illustrate key concepts related to the use of **2,2,4,6-tetramethylheptane** in jet fuel surrogates.



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Caption: Logical relationship of surrogate components.



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Caption: Experimental workflow for IDT measurement.

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